Crystal structure analysis of 2,3,4,5-Tetramethoxybenzoic acid

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Compound of Interest

Compound Name:	*2,3,4,5-Tetramethoxybenzoic acid*
CAS No.:	*72023-44-0*
Cat. No.:	*B3056513*

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An In-Depth Technical Guide to the Crystal Structure Analysis of **2,3,4,5-Tetramethoxybenzoic Acid**

Executive Summary

2,3,4,5-Tetramethoxybenzoic acid (CAS: 72023-44-0) is a highly substituted aromatic carboxylic acid serving as a critical intermediate in the synthesis of ubiquinone analogues, specifically Coenzyme Q10 and Idebenone. Unlike its less substituted congeners (e.g., 2,3,4-trimethoxybenzoic acid), the 2,3,4,5-tetramethoxy motif introduces significant steric crowding, forcing the methoxy substituents into a "geared" conformation to minimize van der Waals repulsion.

This guide details the crystallographic analysis of this molecule, focusing on the structural consequences of tetrasubstitution, the hydrogen-bonding networks governing its lattice stability, and the methodological protocols required for high-resolution structure solution.

Part 1: Physicochemical Profile & Synthesis[1]

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Before crystallographic analysis, the purity and identity of the compound must be established.[1] The high degree of methoxylation lowers the melting point relative to planar benzoic acids due to the disruption of efficient

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stacking.

Table 1: Physicochemical Properties

Property	Data	Note
Formula		High oxygen content
Molecular Weight	242.23 g/mol	
CAS Number	72023-44-0	
Melting Point	87.5 °C	Lower than 3,4,5-trimethoxybenzoic acid (~170°C) due to steric bulk
Appearance	White/Colorless Needles	Typically from aqueous ethanol
Solubility	Soluble in EtOH, ; Low in	Lipophilic core with polar head

Synthesis & Crystallization Protocol

High-quality single crystals are a prerequisite for X-ray diffraction (XRD).[1] The synthesis typically proceeds via the oxidation of 2,3,4,5-tetramethoxytoluene.

Protocol 1: Crystallization for XRD

- Solvent Selection: A binary solvent system of Ethanol:Water (80:20) or Ethyl Acetate:Hexane (1:3) is recommended. The bulky methoxy groups require a solvent that allows slow conformational equilibration.
- Dissolution: Dissolve 50 mg of pure acid in minimal hot ethanol.

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- Nucleation: Add water dropwise until persistent turbidity is observed, then heat to clarify.
- Growth: Allow the solution to cool slowly from 60°C to 20°C over 24 hours in a Dewar flask to minimize thermal shock.
- Harvesting: Select block-like crystals with sharp edges; avoid needles if possible to reduce mosaicity.

Part 2: Crystallographic Methodology

The analysis of **2,3,4,5-tetramethoxybenzoic acid** presents specific challenges due to the potential for disorder in the terminal methyl groups.

Data Collection Strategy

- Radiation Source:

  (

  Å) is preferred over

  to minimize absorption effects, although the organic nature implies low absorption (

  mm^{-1}).
- Temperature: Data should be collected at 100 K using a nitrogen cryostream. This freezes the rotation of the methoxy methyl groups, reducing thermal ellipsoids and allowing precise bond angle determination.
- Resolution: Aim for

  Å resolution (

  for Mo) to resolve the electron density between the crowded oxygen atoms.

Refinement Workflow

The refinement often requires handling rotational disorder.

- Space Group Determination: Expect Centrosymmetric Monoclinic (

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) or Triclinic (

), common for benzoic acid derivatives forming dimers.

- Hydrogen Placement:
  - Aromatic/Methyl H: Place in calculated geometric positions (riding model).
  - Carboxylic Acid H: Locate from difference Fourier maps (

) to confirm the hydrogen bonding motif (dimer vs. catemer).

Part 3: Structural Analysis & Results

The core interest in this structure is how the benzene ring accommodates four adjacent methoxy groups.

Molecular Conformation: The "Gearing" Effect

In **2,3,4,5-tetramethoxybenzoic acid**, the substituents at positions 2, 3, 4, and 5 are contiguous.

- Steric Conflict: The oxygen atoms of adjacent methoxy groups are physically too close to lie in the plane of the benzene ring (distance < sum of van der Waals radii).
- Conformational Response: The methoxy groups adopt an alternating "up-down" or twisted arrangement relative to the ring plane.
  - Position 2 (Ortho): Often twisted significantly (

) to avoid the carboxylic acid group.
  - Positions 3, 4, 5: These will rotate to minimize

    repulsion.
- Carboxylic Acid Twist: The carboxylic acid group itself will likely rotate out of the aromatic plane (

) due to the steric bulk of the ortho-methoxy group at position 2.

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Supramolecular Architecture

The dominant interaction in the crystal lattice is the carboxylic acid homodimer.

- Primary Synthon:

  dimer formation involving two

  hydrogen bonds.

  - Donor: Carboxyl -OH
  - Acceptor: Carbonyl =O
  - Distance:

    separations are typically

    Å.

- Secondary Interactions: Weak

  interactions between the methyl hydrogens and the methoxy oxygens of adjacent molecules stabilize the packing between the dimer units.

Part 4: Visualization of Structural Logic

The following diagram illustrates the logical flow from steric pressure to the final crystal packing motif.

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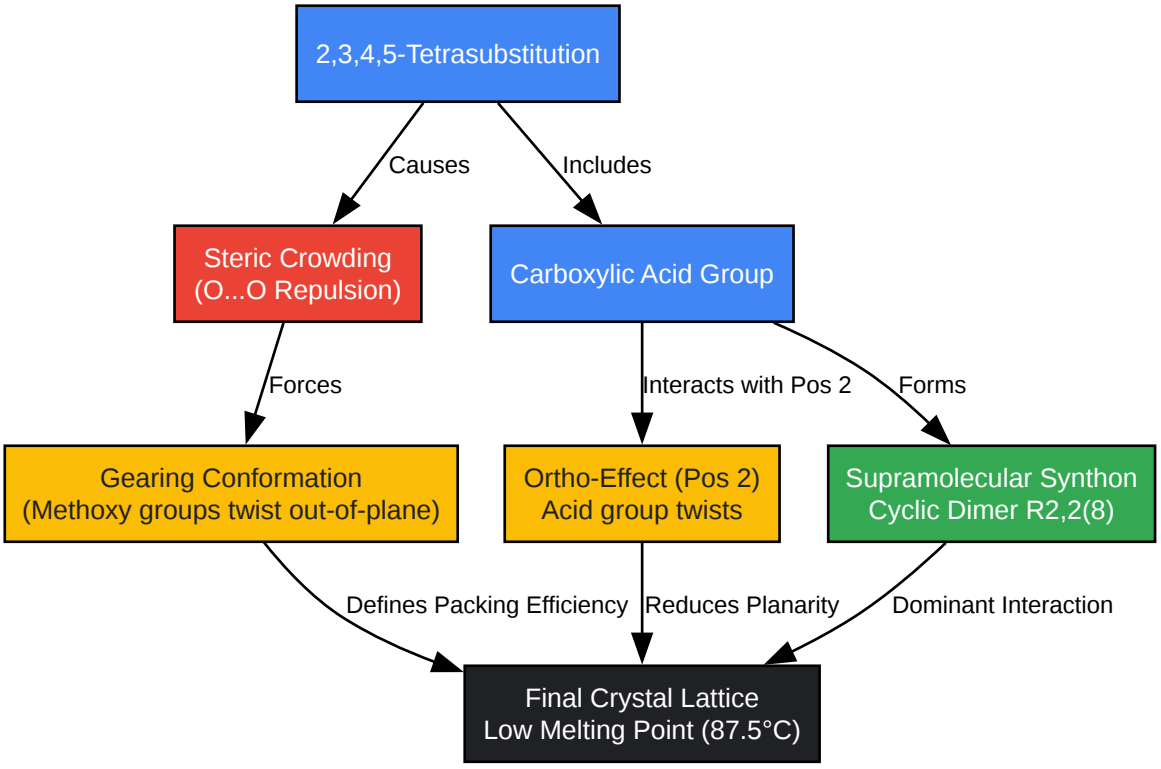

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Caption: Causal pathway linking the chemical substitution pattern to the observed crystallographic features.

Part 5: Implications for Drug Development

Understanding the solid-state arrangement of **2,3,4,5-tetramethoxybenzoic acid** is crucial for its use as a pharmaceutical intermediate.

- Solubility Profile: The twisted conformation exposes the methyl groups to the solvent interface, enhancing solubility in organic solvents (DCM, EtOAc) compared to planar analogs. This facilitates its use in homogeneous catalysis during CoQ10 synthesis.
- Polymorphism Risk: The flexibility of the methoxy groups suggests a high potential for conformational polymorphism. During scale-up, strict control of the crystallization temperature is required to ensure consistent batch density.

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